

Cephaeline as a Standard for Analytical Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name:	Cephaeline
CAS No.:	483-17-0; 5853-29-2
Cat. No.:	B15609092

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Abstract

Cephaeline is a primary isoquinoline alkaloid extracted from the roots and rhizomes of *Carapichea ipecacuanha* (Ipecac).[1][2] Alongside emetine, it is a key bioactive constituent responsible for the plant's medicinal properties, including its emetic and expectorant effects.[2][3] Due to its significant biological activity and its use as a quality marker for Ipecac-derived preparations, the use of a well-characterized **cephaeline** reference standard is crucial for accurate quantification in raw materials, extracts, and finished pharmaceutical products. This document provides detailed information on the physicochemical properties of **cephaeline** and a comprehensive protocol for its quantification using High-Performance Liquid Chromatography (HPLC).

Physicochemical Properties

Cephaeline is a pyridoisoquinoline alkaloid structurally similar to emetine, differing by a hydroxyl group at the 6'-position where emetine has a methoxy group.[4] This structural

difference influences its polarity and chromatographic behavior. A summary of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of **Cephaeline**

Property	Value	Reference
CAS Number	483-17-0	[1][5]
Molecular Formula	C ₂₈ H ₃₈ N ₂ O ₄	[1][6]
Molecular Weight	466.61 g/mol	[3][6]
Appearance	Crystalline Solid	[1][7]
Melting Point	115-116 °C	[1]
UV max (in Methanol)	286 nm	[5]
Solubility	Slightly soluble in acetonitrile, chloroform, ethanol, methanol.	[5]
Synonyms	(-)-Cephaeline, Desmethylemetine, Cepheline	[1][3][6]

Spectroscopic Data

Characterization and identification of **cephaeline** as a reference standard are confirmed using various spectroscopic techniques.[8] While detailed spectra should be consulted from the Certificate of Analysis provided by the standard supplier, typical data used for identification are listed below.

Table 2: Spectroscopic Identification Methods for **Cephaeline**

Technique	Purpose	Key Information
UV-Vis Spectroscopy	Quantitative analysis, purity assessment	Provides wavelength of maximum absorbance (λ_{max}), crucial for setting HPLC detector wavelength.[5]
Infrared (IR) Spectroscopy	Functional group identification	Confirms the presence of key functional groups (e.g., O-H, C-H, C=C, C-O).[8]
Nuclear Magnetic Resonance (NMR)	Structural elucidation	^1H and ^{13}C NMR provide detailed information on the chemical structure and confirm identity.[8]
Mass Spectrometry (MS)	Molecular weight confirmation, fragmentation	Determines the exact mass and provides fragmentation patterns for structural confirmation.[8][9]

Handling and Storage

Proper handling and storage are essential to maintain the integrity and stability of the **cephaeline** analytical standard.

- Storage Condition: Store at -20°C in a tightly sealed, light-resistant container.[1][5]
- Stability: When stored correctly, the solid standard is stable for at least four years.[5]
- Safety: **Cephaeline** is fatal if swallowed or inhaled.[6] Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and respiratory protection in a well-ventilated area.

Analytical Method: Quantification by HPLC

Reverse-phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection is a common, accurate, and specific method for the simultaneous determination of **cephaeline** and emetine.[8][9]

Experimental Protocol

This protocol describes the quantification of **cephaeline** in a powdered plant matrix (e.g., Ipecac root).

4.1.1 Materials and Reagents

- **Cephaeline** Reference Standard ($\geq 95\%$ purity)[[5](#)]
- Emetine Reference Standard (for simultaneous analysis)
- Methanol (HPLC Grade)
- Acetonitrile (HPLC Grade)
- Phosphoric Acid (ACS Grade)
- Deionized Water (18.2 M Ω ·cm)
- Volumetric flasks, pipettes, and syringes
- Analytical balance
- Ultrasonic bath
- Centrifuge
- 0.45 μ m Syringe filters

4.1.2 Preparation of Standard Solutions

- Stock Solution (e.g., 100 μ g/mL): Accurately weigh approximately 10 mg of **Cephaeline** Reference Standard and transfer to a 100 mL volumetric flask. Dissolve in methanol and bring to volume. Mix thoroughly. This solution should be stored at 2-8°C and protected from light.
- Calibration Standards: Prepare a series of calibration standards (e.g., 0.5, 1, 5, 10, 25, 50 μ g/mL) by serially diluting the stock solution with the mobile phase.[[10](#)]

4.1.3 Sample Preparation (Ultrasonic Extraction)

- Accurately weigh about 100 mg of powdered plant material into a centrifuge tube.[\[11\]](#)
- Add 3.0 mL of 70% (v/v) aqueous methanol and 0.5 mL of 0.1 M NaOH.[\[11\]](#)
- Sonicate the mixture in an ultrasonic bath for 10 minutes at 25°C.[\[11\]](#)
- Centrifuge the sample at ~1800 x g for 10 minutes and collect the supernatant.[\[11\]](#)
- Repeat the extraction process (steps 3-4) two more times on the pellet, combining the supernatants.[\[11\]](#)
- Transfer the combined supernatant to a 10 mL volumetric flask and bring to volume with the extraction solution.[\[12\]](#)
- Filter the final extract through a 0.45 µm syringe filter before HPLC analysis.

4.1.4 Chromatographic Conditions The following conditions are a robust starting point for the separation of **cephaeline** and emetine.

Table 3: Recommended HPLC Parameters

Parameter	Condition
Column	C18 Reverse-Phase (e.g., 150 mm x 4.6 mm, 5 μ m particle size)[11]
Mobile Phase	Acetonitrile:Methanol:0.1% Phosphoric Acid (aq) (9:3:88, v/v/v)[8][11]
Elution Mode	Isocratic[11]
Flow Rate	1.0 mL/min[8][11]
Column Temperature	40°C[11][13]
Detection	UV at 205 nm[8] or 245 nm[11]
Injection Volume	5-20 μ L[13][14]
Typical Retention Time	~9.0 minutes (Varies with exact system and column)[10][11]

4.1.5 Data Analysis

- Construct a calibration curve by plotting the peak area of the **cephaeline** standard against its concentration.
- Perform a linear regression analysis on the calibration curve to obtain the equation ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.995 is typically required.
- Inject the prepared sample extract and record the peak area corresponding to the retention time of **cephaeline**.
- Calculate the concentration of **cephaeline** in the sample using the regression equation, accounting for all dilution factors.

Method Performance

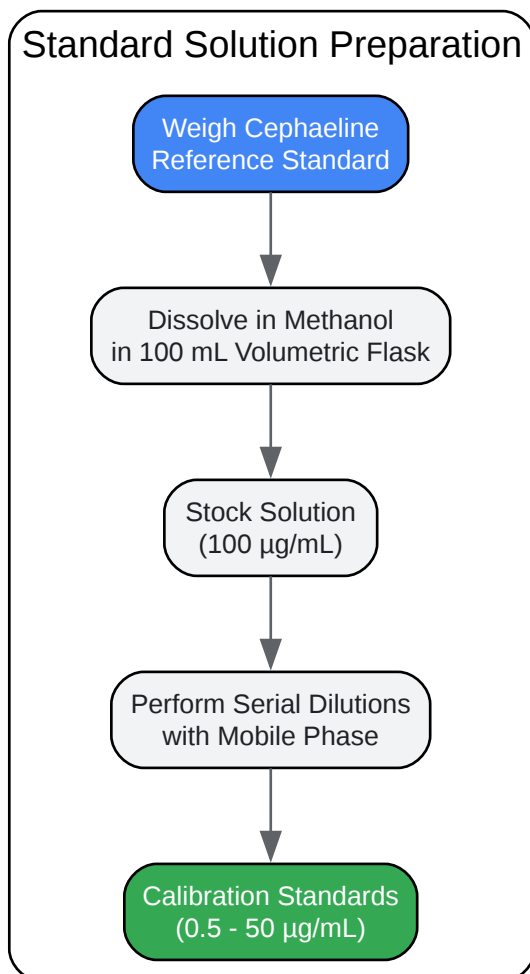
Validated HPLC methods for **cephaeline** demonstrate high accuracy and precision.

Table 4: Summary of Typical Method Validation Data

Parameter	Typical Value	Reference
Linearity (R^2)	> 0.99	[15]
Average Recovery	96.93%	[8]
Precision (RSD)	< 2.0%	[8]
Limit of Quantification (Plasma)	1 ng/mL	[8]

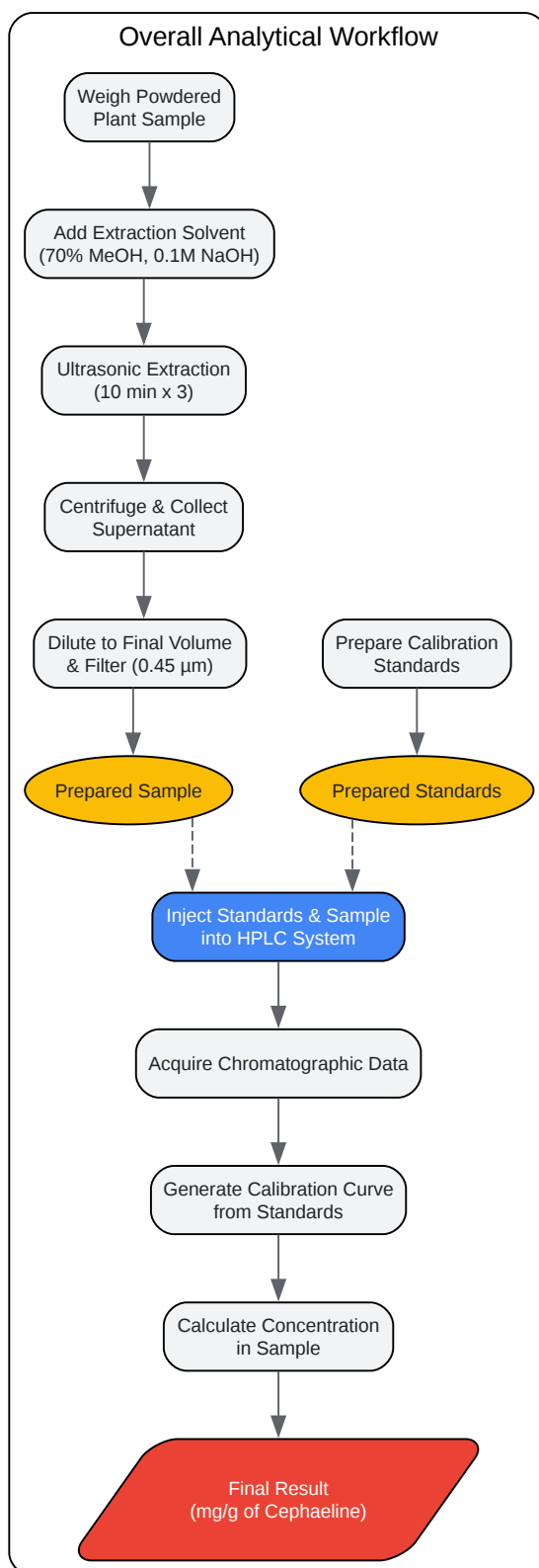
Workflow Diagrams

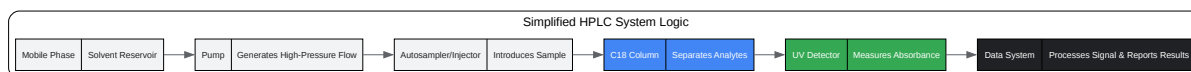
The following diagrams illustrate the key workflows for using **cephaeline** as an analytical standard.



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Caption: Workflow for preparing **cephaeline** calibration standards.





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